

Technical Guide: 4-Cyclopentyl-2-methylcyclohexyl Acetate in Advanced Materials[1]

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Compound of Interest

Compound Name:	4-Cyclopentyl-2-methylcyclohexyl acetate
CAS No.:	93805-76-6
Cat. No.:	B12665287

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Executive Summary & Material Identity

4-Cyclopentyl-2-methylcyclohexyl acetate is a high-molecular-weight cycloaliphatic ester characterized by significant steric bulk and hydrophobicity. Structurally, it consists of a cyclohexane ring substituted with a methyl group and a cyclopentyl ring, capped with an acetate moiety.

While historically categorized within the fragrance industry (woody/musk profiles related to cedarwood derivatives), its application in Materials Science is emerging in two critical domains:

- **Tribology:** As a base stock or additive for high-traction fluids due to its high pressure-viscosity coefficient.
- **Smart Polymers:** As a hydrophobic guest molecule in controlled-release matrices (microencapsulation) for functional textiles and bioactive coatings.

Chemical Profile

Property	Specification
IUPAC Name	(4-cyclopentyl-2-methylcyclohexyl) acetate
CAS Number	93805-76-6
Molecular Formula	C ₁₄ H ₂₄ O ₂
Molecular Weight	224.34 g/mol
Physical State	Colorless to pale yellow liquid
Solubility	Insoluble in water; Soluble in EtOH, oils, non-polar solvents
Key Structural Feature	Bicyclic-like aliphatic core (High steric hindrance)

Mechanistic Insight: Why This Molecule?

Tribological Mechanism (The "Traction" Effect)

In materials science, specifically in the formulation of Traction Fluids (used in infinitely variable transmissions), the molecular shape is paramount.

- **Steric Interlocking:** The presence of two cycloalkyl rings (cyclopentyl and cyclohexyl) linked directly creates a rigid, "geared" molecular structure. Under high elastohydrodynamic pressure (EHL), these molecules interlock more effectively than linear chains, transmitting torque through fluid friction.
- **High Pressure-Viscosity Coefficient** (
-value): This molecule exhibits a sharp increase in viscosity under pressure, preventing metal-to-metal contact while transferring force.

Controlled Release Mechanism (Hydrophobic Anchoring)

For drug delivery and smart textiles:

- **Lipophilicity:** The C14 aliphatic skeleton provides strong hydrophobic interaction with polymer matrices (e.g., Polyurethane, PLA).
- **Hydrolytic Stability:** The steric bulk around the ester bond (due to the adjacent methyl and cyclopentyl groups) retards enzymatic and hydrolytic cleavage, allowing for sustained release profiles compared to linear acetates.

Experimental Protocols

Protocol A: Synthesis & Purification for Materials Testing

Objective: Isolate high-purity (>98%) ester for tribological or encapsulation benchmarking.

Reagents:

- 4-Cyclopentyl-2-methylcyclohexanol (Precursor)
- Acetic Anhydride (Acylation agent)
- Pyridine (Catalyst/Base)
- Dichloromethane (DCM)

Workflow:

- **Setup:** In a 500 mL 3-neck round-bottom flask under N₂ atmosphere, dissolve 0.1 mol of alcohol precursor in 100 mL dry DCM.
- **Addition:** Add 0.12 mol Pyridine. Cool to 0°C.
- **Reaction:** Dropwise add 0.15 mol Acetic Anhydride over 30 mins. Allow to warm to RT and stir for 12 hours.
- **Quench:** Pour mixture into ice-cold water (200 mL). Extract organic layer.
- **Wash:** Wash with 1N HCl (remove pyridine), then Sat. NaHCO₃ (neutralize acid), then Brine.

- Purification: Dry over MgSO_4 , concentrate in vacuo. Perform vacuum distillation (approx. 140°C @ 5 mmHg) to obtain the pure acetate.

Protocol B: Microencapsulation via In-Situ Polymerization

Objective: Create a core-shell microcapsule containing the acetate for application in smart textiles.

Materials:

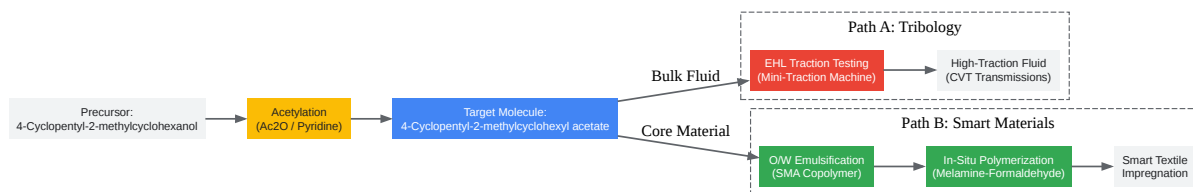
- Core: **4-Cyclopentyl-2-methylcyclohexyl acetate**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Shell Precursors: Melamine, Formaldehyde (37%)
- Emulsifier: Styrene Maleic Anhydride (SMA) copolymer

Step-by-Step:

- Pre-condensate Formation: Mix 5g Melamine and 10g Formaldehyde in 50mL water. Adjust pH to 8.5 (NaOH). Stir at 70°C for 30 mins until clear.
- Emulsification: Dissolve SMA in water (pH 4.5). Add 20g of the Acetate Core. Homogenize at 6000 RPM for 10 mins to form an O/W emulsion (droplet size 5-10 μm).
- Polymerization: Add Pre-condensate to the emulsion. Heat to 60°C . Stir at 500 RPM for 3 hours.
- Curing: Raise temp to 80°C for 1 hour to crosslink the shell.
- Isolation: Filter microcapsules, wash with water/ethanol, and air dry.

Visualizing the Workflow

The following diagram illustrates the dual-pathway application of the molecule: from synthesis to its divergence into Tribology (Lubricants) and Encapsulation (Smart Materials).



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Caption: Synthesis workflow and dual-application pathway for **4-Cyclopentyl-2-methylcyclohexyl acetate** in tribology and encapsulation.

Critical Analysis & Troubleshooting

Stereochemistry Considerations

The molecule possesses multiple chiral centers (cyclohexyl ring positions 1, 2, 4).

- Impact: In biological applications (drug delivery/fragrance), the specific isomer often dictates efficacy.
- Recommendation: For materials science (bulk properties like viscosity), a racemic mixture is usually sufficient and cost-effective. However, for chiral separation applications, enzymatic resolution of the precursor alcohol is required before acetylation.

Quality Control Parameters

When sourcing or synthesizing this material, verify the following:

Parameter	Method	Acceptance Criteria	Relevance
Purity	GC-MS	> 98.0%	Impurities (unreacted alcohol) lower flash point.
Acid Value	Titration	< 1.0 mg KOH/g	Free acid degrades polymer shells in encapsulation.
Water Content	Karl Fischer	< 0.1%	Moisture causes hydrolysis of the ester.

References

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